

A Comprehensive Technical Guide to the Physical Properties of 4-Octylaniline

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Compound of Interest

Compound Name: 4-Octylaniline

CAS No.: 16245-79-7

Cat. No.: B091056

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Introduction

4-Octylaniline, a substituted aniline with an eight-carbon alkyl chain, is a compound of significant interest in various fields, including materials science and pharmaceutical development. Its amphiphilic nature, arising from the hydrophilic aniline head and the hydrophobic octyl tail, imparts unique properties that are exploited in applications such as an extractant for metal ions and a precursor in the synthesis of specialized organic molecules.^[1] A thorough understanding of its physical properties is paramount for its effective application and for predicting its behavior in different chemical environments. This guide provides a detailed overview of the core physical characteristics of **4-Octylaniline**, supported by experimental methodologies and theoretical considerations.

Molecular and Chemical Identity

- Chemical Name: **4-Octylaniline**
- Synonyms: 4-n-Octylaniline, p-Octylaniline, 4-Octylbenzenamine^[2]

- CAS Number: 16245-79-7
- Molecular Formula: C₁₄H₂₃N[3]
- Molecular Weight: 205.34 g/mol [3][4]
- Chemical Structure:

Core Physical Properties

The physical state and behavior of **4-Octylaniline** under various conditions are dictated by its fundamental physical properties. These properties are crucial for handling, storage, and application of the compound.

Property	Value	Conditions
Appearance	Colorless to pale yellow or orange liquid/powder to lump[1][2]	Ambient Temperature
Melting Point	17 °C[1][3]	-
Boiling Point	175 °C[1][3][5]	at 13 mmHg
Density	0.898 g/mL[1][3]	at 25 °C
Refractive Index	n _{20/D} 1.516[1][3]	at 20 °C
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and acetone.[1][2][3]	-

Experimental Determination of Physical Properties

The accurate determination of physical properties is a cornerstone of chemical characterization. The following sections detail the standard experimental protocols for measuring the key physical properties of **4-Octylaniline**.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. For a pure crystalline solid, the melting point is a sharp, well-defined temperature at which the substance transitions from a solid to a liquid.[6] Impurities typically cause a depression and broadening of the melting range.

Experimental Protocol:

- **Sample Preparation:** A small amount of powdered **4-Octylaniline** is introduced into a capillary tube, which is then sealed at one end.[7]
- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a melting point apparatus, such as a Thiele tube or an automated instrument.
- **Heating:** The apparatus is heated slowly and steadily.[7]
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.[6] For a pure compound like **4-Octylaniline**, this range is expected to be narrow.

Diagram of Melting Point Determination Workflow



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Caption: Workflow for determining the melting point of **4-Octylaniline**.

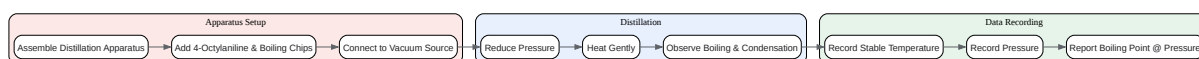
Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. As **4-Octylaniline** has a relatively high boiling point at atmospheric pressure, it is often determined under reduced pressure to prevent decomposition. The reported boiling point of 175 °C is at a reduced pressure of 13 mmHg.[1][3][5]

Experimental Protocol (Distillation Method):

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, including a distillation flask, a condenser, a receiving flask, and a thermometer. A vacuum source is connected to the apparatus.
- **Sample Introduction:** A small volume of **4-Octylaniline** is placed in the distillation flask along with boiling chips.
- **Pressure Reduction:** The pressure inside the apparatus is reduced to the desired level (e.g., 13 mmHg) using a vacuum pump.
- **Heating:** The distillation flask is heated gently.
- **Observation:** The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

Diagram of Boiling Point Determination Workflow (Reduced Pressure)



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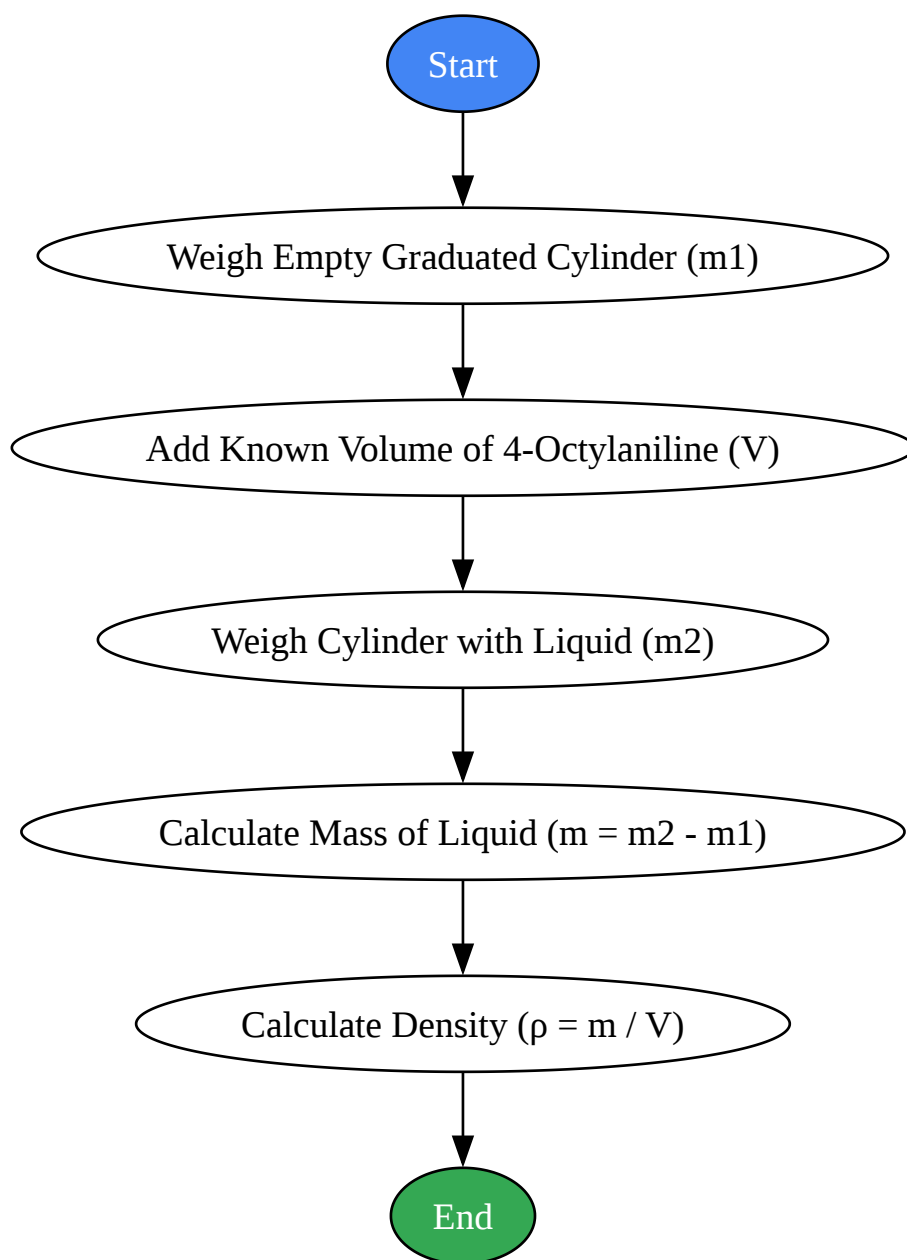
Caption: Workflow for determining the boiling point of **4-Octylaniline** under reduced pressure.

Density Determination

Density is an intrinsic property of a substance, defined as its mass per unit volume.[8] For a liquid like **4-Octylaniline**, density can be readily determined using a pycnometer or a graduated cylinder and a balance.

Experimental Protocol (Graduated Cylinder and Balance):

- Mass of Empty Cylinder: The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.[\[9\]](#)
- Volume of Sample: A known volume of **4-Octylaniline** is carefully transferred into the graduated cylinder.
- Mass of Cylinder and Sample: The total mass of the graduated cylinder containing the **4-Octylaniline** is measured.[\[9\]](#)
- Calculation: The mass of the **4-Octylaniline** is calculated by subtracting the mass of the empty cylinder from the total mass. The density is then calculated by dividing the mass of the sample by its volume.[\[10\]](#)



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 4-Octylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091056/docs#a-comprehensive-technical-guide-to-the-physical-properties-of-4-octylaniline\]](https://www.benchchem.com/product/b091056/docs#a-comprehensive-technical-guide-to-the-physical-properties-of-4-octylaniline)

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